

6-(methylthio)pyridin-3-ylboronic acid safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-(Methylthio)pyridin-3-ylboronic acid

Cat. No.: B1303069

[Get Quote](#)

An In-Depth Technical Guide to the Safety Profile of **6-(Methylthio)pyridin-3-ylboronic acid**

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. The toxicological and safety properties of **6-(methylthio)pyridin-3-ylboronic acid** have not been fully investigated. The information presented herein is compiled from available data for this compound and structurally related pyridine boronic acids. It is not a substitute for a manufacturer-provided Safety Data Sheet (SDS). Always consult the official SDS from your supplier before handling this chemical and adhere to all institutional safety protocols.

Chemical Identification and Properties

6-(Methylthio)pyridin-3-ylboronic acid is a heterocyclic organic compound containing a pyridine ring functionalized with a methylthio group and a boronic acid group. Such structures are valuable intermediates in medicinal chemistry, particularly as building blocks in Suzuki-Miyaura cross-coupling reactions for the synthesis of complex molecules.[\[1\]](#)[\[2\]](#)

Table 1: Chemical Identifiers and Physical Properties

Identifier	Value	Source
CAS Number	321438-86-2	[3]
Molecular Formula	C ₆ H ₈ BNO ₂ S	[3]
Molecular Weight	169.01 g/mol	[3]
InChI Key	UXWKVPJOPVIIRU- UHFFFAOYSA-N	[3]
Physical Form	Solid	[3]

| Purity | ≥95% (Typical) |[\[3\]](#) |

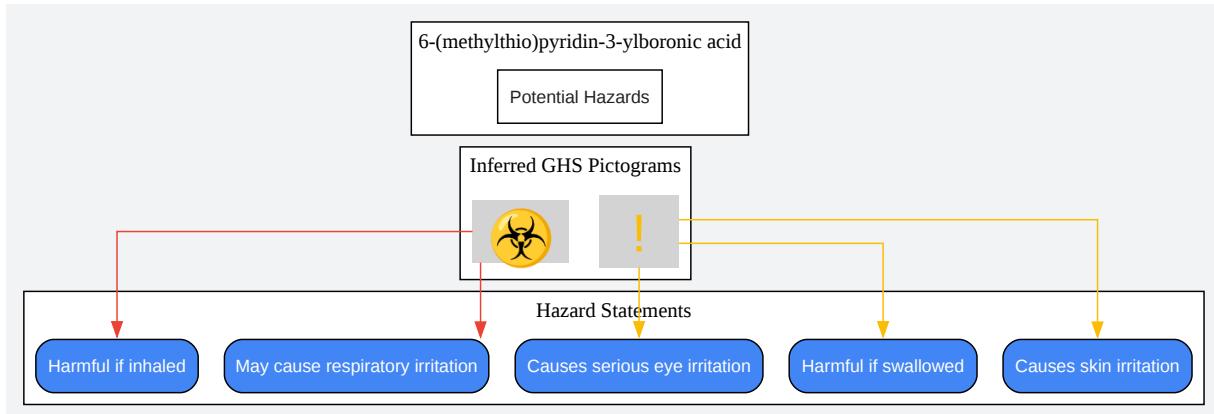
Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **6-(methylthio)pyridin-3-ylboronic acid** is not readily available in public databases. However, data from structurally similar pyridine boronic acids, such as 6-(dimethylamino)pyridine-3-boronic acid, can provide an indication of potential hazards.[\[4\]](#) It is prudent to handle this compound as potentially hazardous.

Table 2: Potential GHS Hazard Classifications (Inferred from 6-(Dimethylamino)pyridine-3-boronic acid)

Hazard Code	Hazard Statement	Class
H302	Harmful if swallowed	Acute toxicity, oral [4]
H315	Causes skin irritation	Skin corrosion/irritation [4]
H319	Causes serious eye irritation	Serious eye damage/eye irritation [4]
H332	Harmful if inhaled	Acute toxicity, inhalation [4]

| H335 | May cause respiratory irritation | Specific target organ toxicity, single exposure[\[4\]](#) |



[Click to download full resolution via product page](#)

Caption: Potential GHS Hazards for the Compound.

Safe Handling and Storage Protocols

Proper handling and storage are critical to ensure safety. The following guidelines are based on standard practices for boronic acids and related chemical reagents.[\[5\]](#)[\[6\]](#)[\[7\]](#)

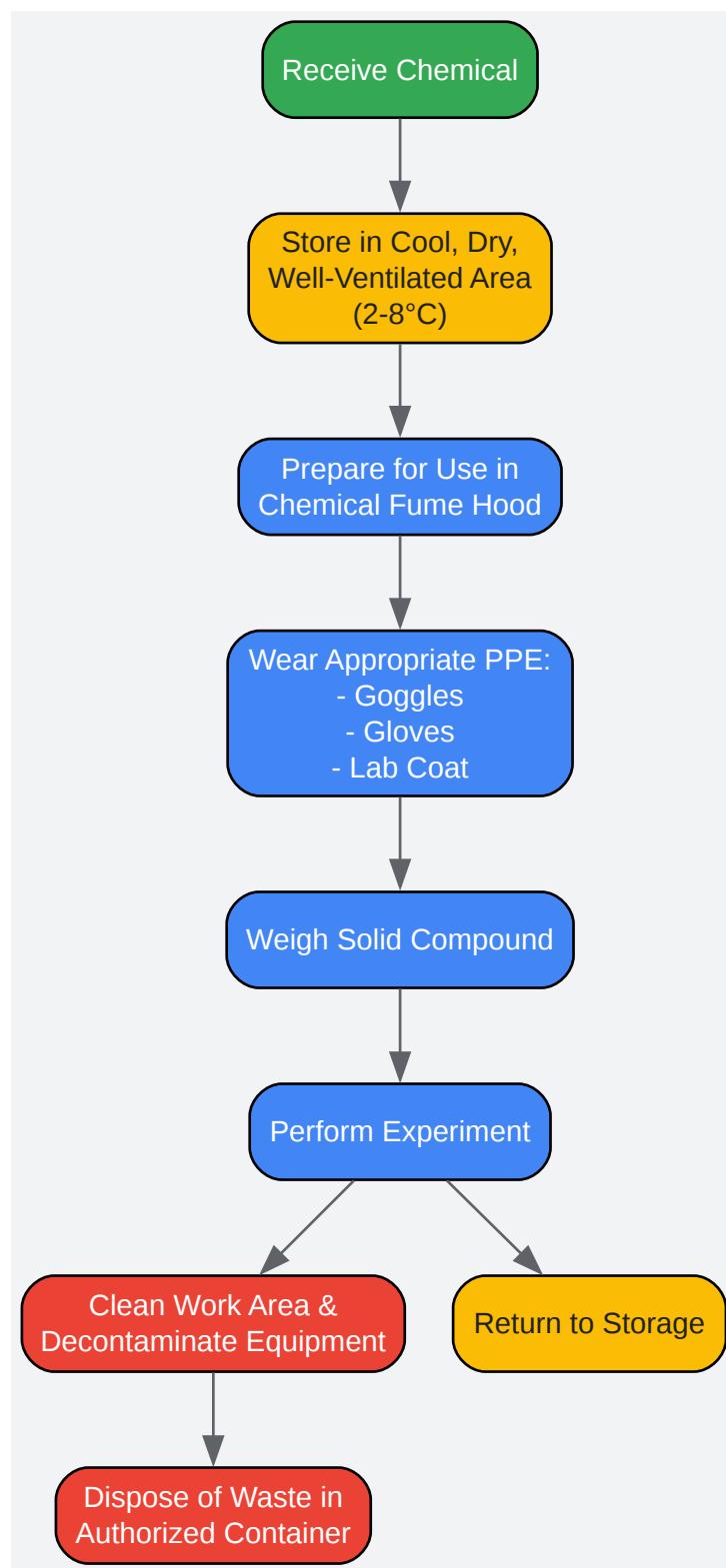
Exposure Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[7\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[7\]](#)
- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[7\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Avoid all personal contact.[\[6\]](#)

- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator (e.g., N95 type).[6]

Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[5]
- Refrigerated storage (2-8°C) is often recommended for boronic acids to ensure long-term stability.[5][8]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7]



[Click to download full resolution via product page](#)

Caption: General Laboratory Handling Workflow.

First-Aid Measures

In case of exposure, follow these general first-aid guidelines and seek immediate medical attention.[6][7]

- Inhalation: Remove the person to fresh air. If not breathing, give artificial respiration.[7]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing.[7]
- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do.[6][7]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting.[7]

Experimental Protocol: Synthesis of Pyridinyl Boronic Acids

While a specific protocol for the synthesis of **6-(methylthio)pyridin-3-ylboronic acid** is not detailed in the provided search results, a general method for the synthesis of a related compound, 6-methyl-3-pyridineboronic acid, via a palladium-catalyzed Miyaura borylation is available and serves as a representative experimental workflow.[9] This method is common for preparing aryl and heteroaryl boronic acids.

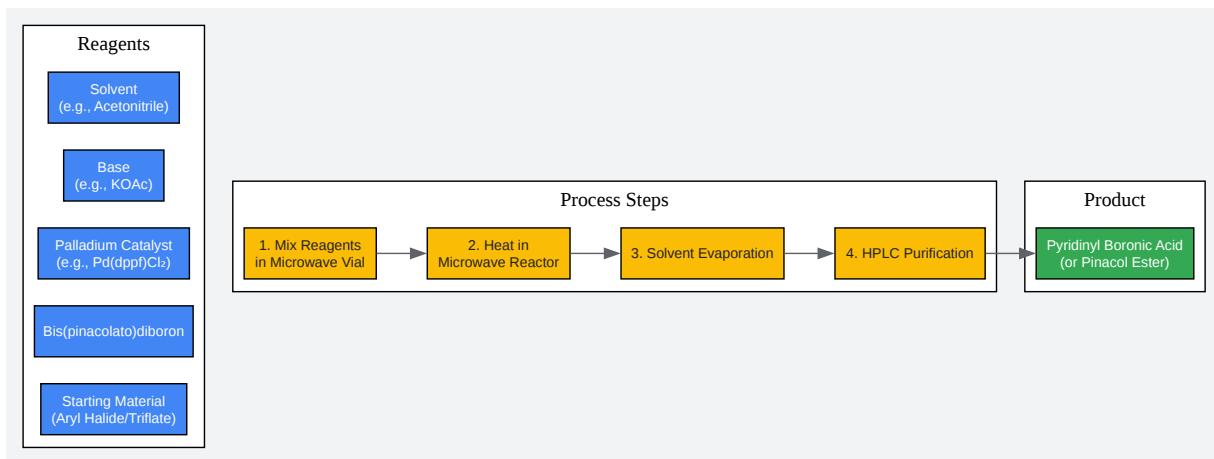
Materials and Reagents

- 6-Methyl-3-pyridinol trifluoromethanesulfonate (starting material)
- Bis(pinacolato)diboron (B_2pin_2)
- [1,1'-Bis(diphenylphosphino)ferrocene]palladium(II) dichloride ($Pd(dppf)Cl_2$)
- Potassium acetate (KOAc)
- Acetonitrile (ACN)
- Dimethyl sulfoxide (DMSO)

- Microwave reactor
- High-Performance Liquid Chromatography (HPLC) system

Procedure

- Reaction Setup: Dissolve the starting triflate (1.0 eq) in acetonitrile in a microwave reaction tube.
- Addition of Reagents: Add bis(pinacolato)diboron (1.5 eq) and stir until dissolved. Subsequently, add potassium acetate (3.0 eq) and the palladium catalyst, $\text{Pd}(\text{dppf})\text{Cl}_2$ (0.03 mol%).^[9]
- Microwave Irradiation: Seal the reaction vessel and place it in a microwave reactor. Heat the mixture to 160°C for a specified time (e.g., 2 x 600 seconds), monitoring the reaction progress by LC-MS.^[9]
- Workup: Upon completion, remove the acetonitrile by evaporation under reduced pressure.
- Purification: Dissolve the resulting solid residue in DMSO and purify by preparative HPLC to isolate the target boronic acid pinacol ester, which can then be hydrolyzed to the boronic acid if necessary.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. 6-(Methylthio)pyridin-3-ylboronic acid | CymitQuimica [cymitquimica.com]
- 4. 6-(Dimethylamino)pyridine-3-boronic acid | C7H11BN2O2 | CID 2763271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]

- 7. fishersci.com [fishersci.com]
- 8. 6-Methylpyridine-3-boronic acid 659742-21-9 [sigmaaldrich.com]
- 9. 6-Methylpyridine-3-boronic Acid | 659742-21-9 [chemicalbook.com]
- To cite this document: BenchChem. [6-(methylthio)pyridin-3-ylboronic acid safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303069#6-methylthio-pyridin-3-ylboronic-acid-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com